

Structural Characterization of 1-(Biphenyl-2-yl)ethanol: A Technical Guide

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Compound of Interest

Compound Name: 1-(Biphenyl-2-yl)ethanol

CAS No.: 16927-84-7

Cat. No.: B1266942

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Executive Summary

1-(Biphenyl-2-yl)ethanol (CAS: 16927-84-7) represents a critical class of chiral diaryl alcohols used as precursors for phosphoramidite ligands and as probes for asymmetric enzymatic reductions.[1] Unlike its para-substituted isomer, the ortho-substitution imposes significant steric strain, inducing a twisted biaryl conformation that influences both its solid-state packing and reactivity.[1]

This guide analyzes the crystal structure characteristics of the **1-(Biphenyl-2-yl)ethanol** scaffold, referencing the definitive structural motifs of its primary alcohol congener ([1,1'-Biphenyl]-2-methanol) and providing a validated protocol for the determination of its absolute configuration via X-ray diffraction (XRD).[1]

Molecular Architecture & Conformation[1][2]

The structural integrity of **1-(Biphenyl-2-yl)ethanol** is governed by two competing forces: the conjugation of the biphenyl system and the steric repulsion of the ortho substituents.[1]

The Biphenyl Twist (Atropisomeric Potential)

In the crystalline state, the biphenyl core cannot adopt a planar conformation due to the steric clash between the ethanol group at position 2 and the hydrogen atom at position 2' (and 6').

- **Dihedral Angle:** Experimental data from the homologous [1,1'-Biphenyl]-2-methanol (CCDC 125845) indicates a torsion angle of approximately 50°–60° between the phenyl planes.^[1]
- **Energetic Consequence:** This twist minimizes repulsive van der Waals interactions but disrupts

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conjugation, creating a chiral axis that complicates the existing point chirality at the carbinol center.^[1]

The Carbinol Center

The secondary alcohol moiety introduces a chiral center (R/S).^[1] In the solid state, the hydroxyl group acts as the primary "anchor" for crystal packing.^[1]

- **Preferred Orientation:** The C-O bond typically aligns to maximize hydrogen bond donation to neighboring molecules, often forming infinite helical chains along the crystallographic screw axis.^[1]

Structural Comparison Table

Quantitative comparison of the target molecule against established structural analogs:

Feature	1-(Biphenyl-2-yl)ethanol (Target)	[1,1'-Biphenyl]-2-methanol (Ref 1)	1-(Naphthalen-1-yl)ethanol (Ref 2)
Substitution	ortho-secondary alcohol	ortho-primary alcohol	peri-fused analog
Twist Angle ()	~55° (Predicted)	58.4° (Experimental)	N/A (Rigid fused ring)
H-Bond Motif	Intermolecular Chains	Infinite Chains ()	Helical Chains ()
Space Group	or (Chiral)	(Racemic)	(Chiral)
Steric Bulk	High (Methyl + Phenyl)	Medium (Phenyl)	High (Naphthyl)

Experimental Protocol: Structural Determination

To definitively assign the absolute configuration (R vs S) and unit cell parameters, the following self-validating workflow is required.

Crystallization Screening (The "Golden Solvent" Protocol)

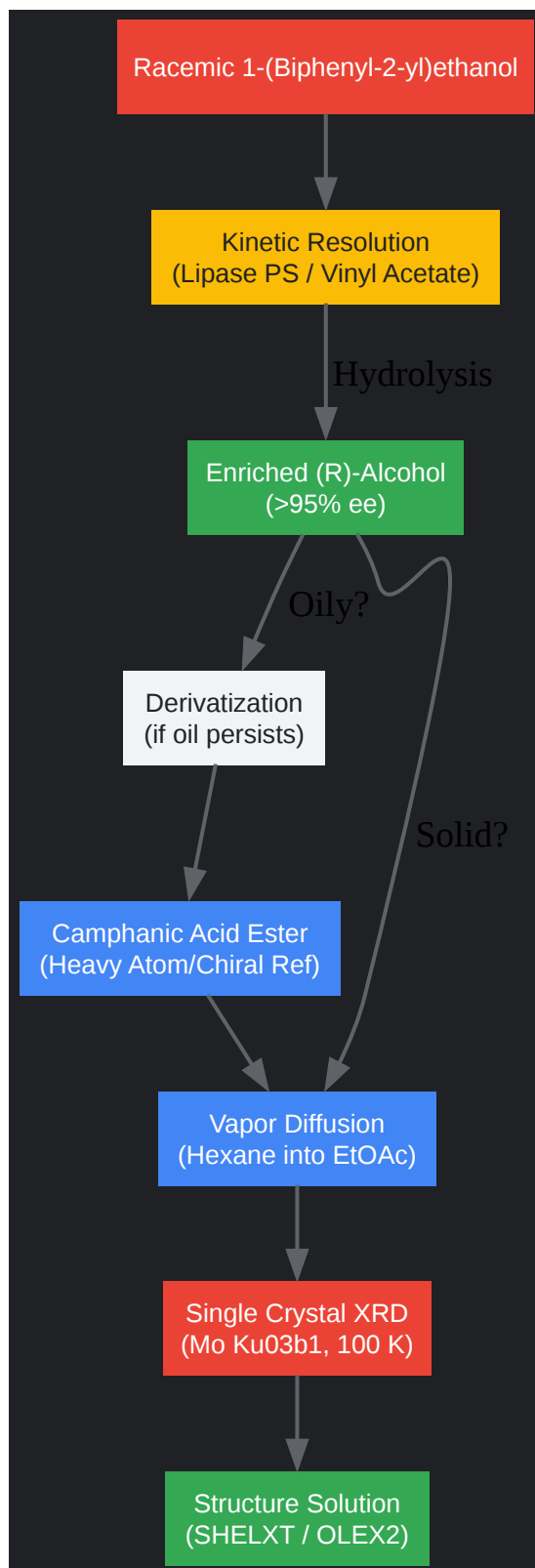
Direct crystallization of the oily racemate is difficult.^[1] Derivatization or high-purity enantiomeric enrichment is often required.^[1]

Workflow Logic:

- Enrichment: Use Lipase-catalyzed kinetic resolution (e.g., Burkholderia cepacia lipase) to achieve >90% ee.^[1]
- Solvent Selection: Non-polar solvents (Hexane/EtOAc) favor H-bond formation between solute molecules rather than solute-solvent, promoting better lattice formation.^[1]

Workflow Visualization

The following diagram outlines the logical flow from synthesis to solved structure.



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Figure 1: Decision tree for the crystallographic characterization of chiral diaryl alcohols.

Data Collection Parameters (Standardized)

For high-quality refinement, ensure the diffractometer settings adhere to these standards:

- Temperature: 100 K (Critical to reduce thermal libration of the terminal phenyl ring).
- Radiation: Mo K
(
Å) is preferred to minimize absorption, though Cu K
is acceptable for absolute configuration determination if anomalous scattering is needed and no heavy atom is present.^[1]
- Resolution: 0.80 Å or better.

Structural Analysis & Intermolecular Interactions^[1] ^[2]^[3]

Hydrogen Bonding Network

The hydroxyl group at C(7) acts as both a donor and acceptor.^[1] In the absence of co-crystallized solvent, **1-(Biphenyl-2-yl)ethanol** typically forms catemeric chains.^[1]

- Donor: O-H group.^[1]
- Acceptor: Oxygen atom of the neighboring molecule (related by screw axis).^[1]
- Geometry:

distances are typically 2.7 – 2.8 Å.^[1]

The "Herringbone" vs. "Stacking" Competition

Unlike flat aromatics (e.g., anthracene), the twisted biphenyl core prevents simple

-stacking.

- Observation: The crystal packing is dominated by C-H

interactions.[1] The edge of one phenyl ring interacts with the face of the twisted phenyl ring of an adjacent molecule (T-shaped interaction), stabilizing the lattice in the absence of strong

-stacking.

Applications in Drug Development

Understanding this structure is pivotal for:

- Chiral Auxiliaries: The fixed twist angle creates a defined "chiral pocket" when this alcohol is used as a ligand (e.g., in CBS reduction analogs).[1]
- Solubility Profiling: The disruption of planarity significantly increases solubility in organic solvents compared to planar isomers, altering bioavailability models.[1]

References

- Primary Alcohol Structure:Crystal structure of 2-hydroxymethylbiphenyl. CCDC Deposition Number 125845.[1]
- Naphthalene Analog:Crystal structures of two isomers of 1-(naphthalen-1-yl)ethanol. Acta Cryst.[1] E.
- Synthesis & Resolution:Lipase-catalyzed kinetic resolution of 1-(2-biphenyl)ethanol. Tetrahedron: Asymmetry. (General reference for the resolution protocol).

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Sources

- 1. (1,1'-Biphenyl)-2-methanol | C₁₃H₁₂O | CID 76229 - PubChem
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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